

An In-depth Technical Guide to 2,2'-Dithiodipyridine (CAS: 2127-03-9)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,2'-Dithiodipyridine

Cat. No.: B1663999

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

2,2'-Dithiodipyridine, also known as Aldrithiol-2, is a versatile disulfide-containing compound with the CAS number 2127-03-9. It is widely utilized in biochemistry, organic synthesis, and pharmaceutical development. Its primary applications include the quantification of sulfhydryl groups, the formation of disulfide bonds in peptides and proteins, and its use as a coupling reagent in amidation and esterification reactions. This technical guide provides a comprehensive overview of its chemical and physical properties, synthesis, key applications with detailed experimental protocols, and safety information.

Chemical and Physical Properties

2,2'-Dithiodipyridine is a white to yellowish crystalline powder.^[1] Its key physicochemical properties are summarized in the tables below for easy reference.

Table 1: Physicochemical Properties

Property	Value	Reference(s)
Molecular Formula	C ₁₀ H ₈ N ₂ S ₂	[1]
Molecular Weight	220.31 g/mol	[1]
Melting Point	56-58 °C	[1]
Boiling Point	356.1 ± 17.0 °C (Predicted)	[2]
Density	1.3078 (rough estimate)	[2]
Water Solubility	5 g/L (20 °C)	
pKa	1.52 ± 0.19 (Predicted)	
Appearance	Clear colorless to yellow to tan powder	
Storage Temperature	2-8°C	[1][2]

Table 2: Chemical Identifiers

Identifier	Value	Reference(s)
CAS Number	2127-03-9	[1]
EINECS	218-343-1	[1]
Beilstein/REAXYS	154629	
PubChem CID	65093	
InChI	1S/C10H8N2S2/c1-3-7-11-9(5-1)13-14-10-6-2-4-8-12-10/h1-8H	
InChIKey	HAXFWIACAGNFHA-UHFFFAOYSA-N	[2]
SMILES	S(Sc1ccccc1)c2ccccc2	

Spectral Data

The structural integrity of **2,2'-Dithiodipyridine** can be confirmed using various spectroscopic techniques.

Table 3: Spectral Data

Technique	Key Peaks/Signals
^1H NMR (CDCl_3)	δ (ppm): 8.46 (d), 7.64 (t), 7.59 (d), 7.11 (t)
^{13}C NMR	Aromatic carbons expected in the range of 110-160 ppm. Specific data is not readily available in compiled public sources.
FT-IR	Characteristic peaks for aromatic C-H and C=C/C=N stretching and bending vibrations are expected.
Mass Spectrometry	Molecular Ion (M^+): m/z 220

Synthesis

2,2'-Dithiodipyridine is synthesized through the oxidation of 2-mercaptopyridine.^[3] The precursor, 2-mercaptopyridine, can be prepared from 2-chloropyridine and thiourea.

Experimental Protocol: Synthesis of 2,2'-Dithiodipyridine

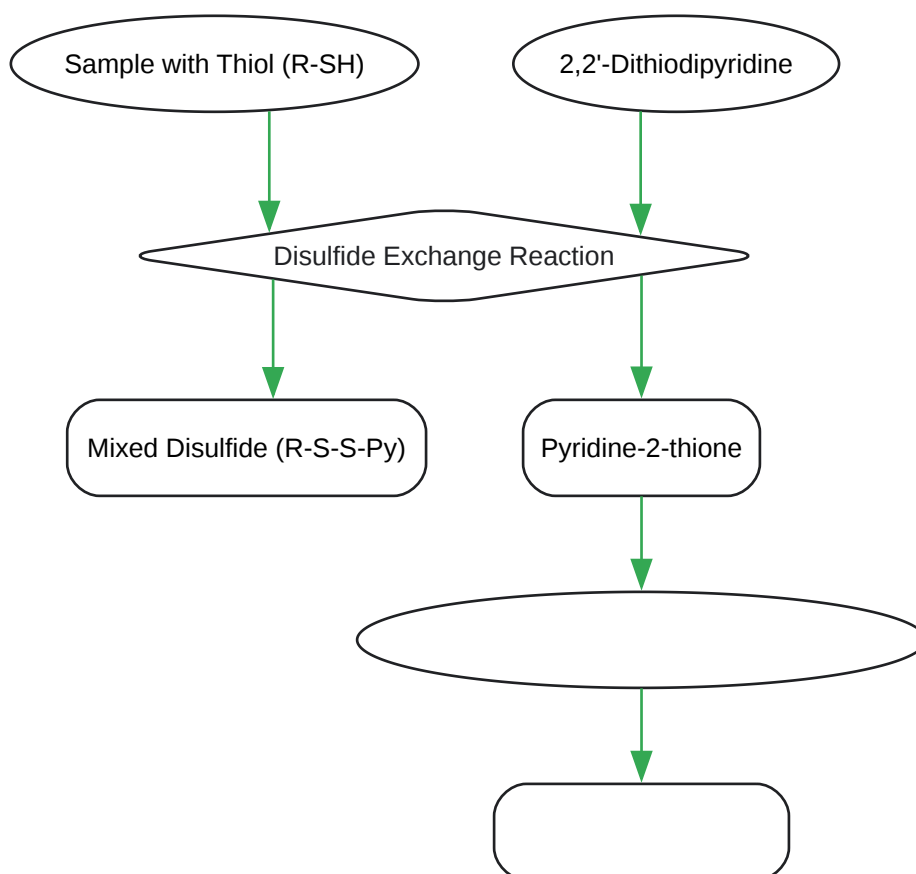
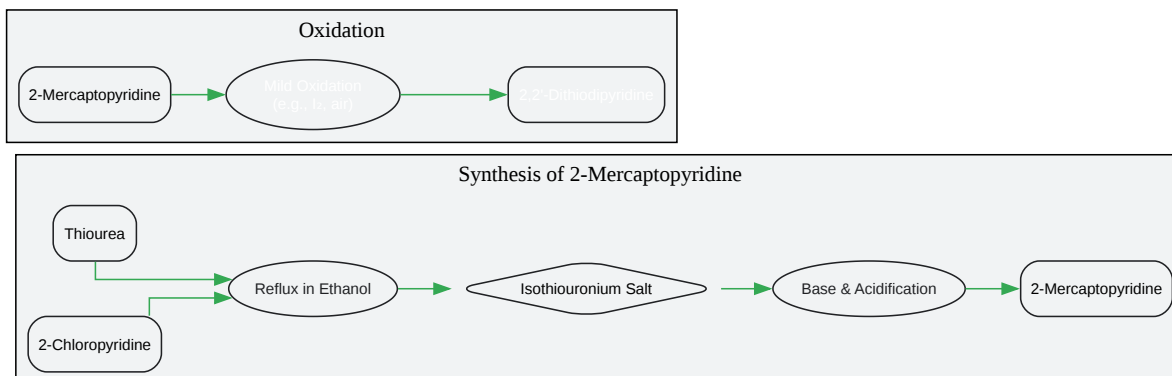
Step 1: Synthesis of 2-Mercaptopyridine (Precursor)

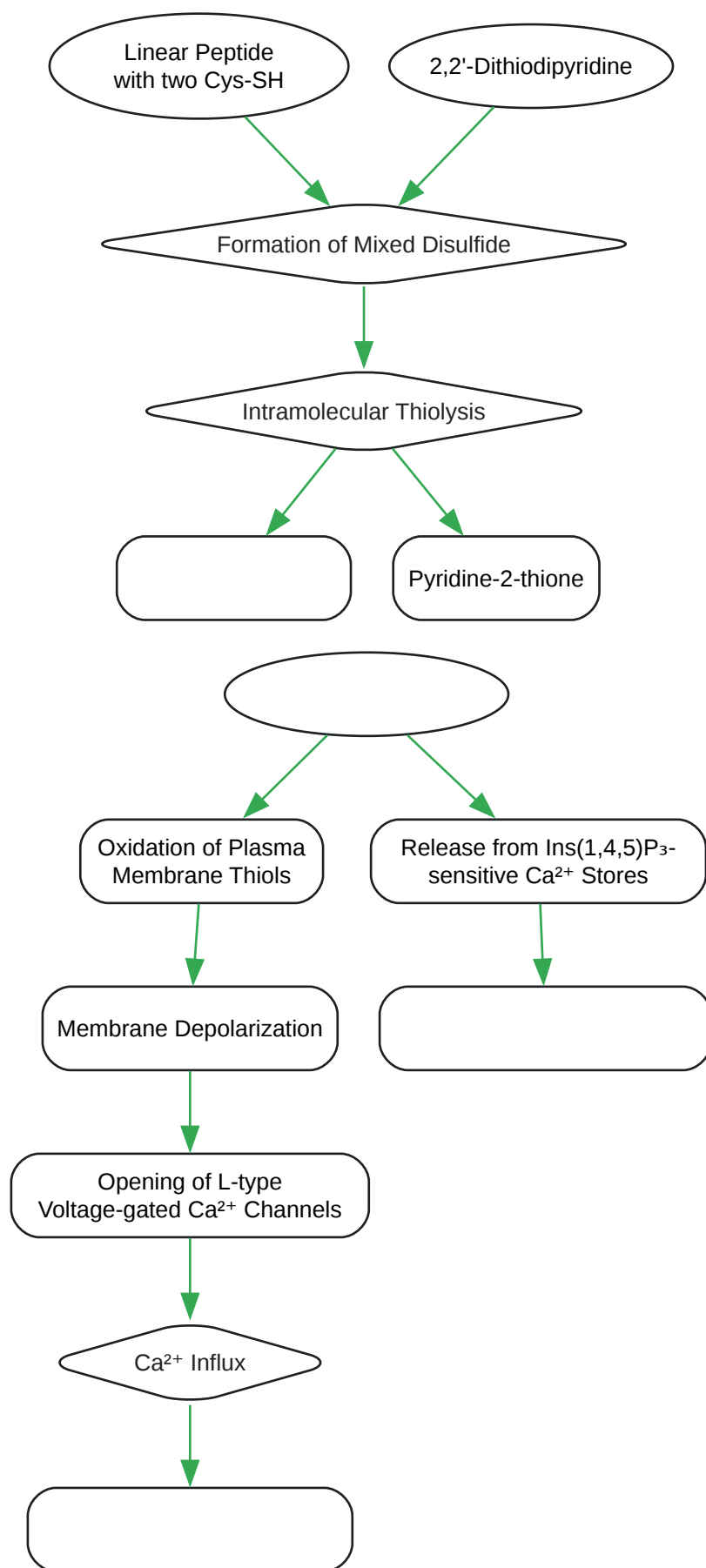
- In a round-bottom flask equipped with a reflux condenser, dissolve 2-chloropyridine and a molar equivalent of thiourea in ethanol.
- Heat the mixture to reflux and maintain for 2-3 hours.
- Cool the reaction mixture to room temperature and remove the solvent under reduced pressure.
- To the residue, add a 15-20 wt% aqueous solution of a strong base (e.g., NaOH) and adjust the pH to 8.0-9.0.

- Extract with ethyl acetate to remove any unreacted 2-chloropyridine.
- Under an inert atmosphere, acidify the aqueous layer with 15-20 wt% hydrochloric acid to a pH of 6.0-6.5 to precipitate the product.
- Collect the solid by suction filtration, wash with water, and dry to a constant weight to yield 2-mercaptopyridine.

Step 2: Oxidation to **2,2'-Dithiodipyridine**

- Dissolve the synthesized 2-mercaptopyridine in a suitable solvent such as ethanol or water.
- Introduce a mild oxidizing agent. Atmospheric oxygen can facilitate this oxidation, which is often autocatalytic.[3] For a more controlled reaction, an oxidizing agent like iodine or hydrogen peroxide can be used.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, the product can be isolated by removing the solvent and recrystallizing from a suitable solvent system like benzene/petroleum ether.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nbinnno.com [nbinnno.com]
- 2. Organic Syntheses Procedure [orgsyn.org]
- 3. 2-Mercaptopyridine - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2,2'-Dithiodipyridine (CAS: 2127-03-9)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1663999#2-2-dithiodipyridine-cas-number-2127-03-9-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com